

Application Notes and Protocols: WOBE437

Treatment in Experimental Autoimmune Encephalomyelitis

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Compound of Interest

Compound Name: WOBE437

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These application notes provide a comprehensive overview of the use of **WOBE437**, a selective endocannabinoid reuptake inhibitor (SERI), in the experimental autoimmune encephalomyelitis (EAE) mouse model of multiple sclerosis. The included data and protocols are intended to facilitate the design and execution of studies investigating the therapeutic potential of **WOBE437** and other endocannabinoid system modulators for neuroinflammatory diseases.

Introduction

Experimental autoimmune encephalomyelitis (EAE) is the most widely used animal model for the human inflammatory demyelinating disease, multiple sclerosis (MS).^{[1][2]} It is a CD4+ T-cell-mediated neuroinflammatory condition characterized by inflammation, demyelination, axonal loss, and gliosis, mirroring key pathological features of MS.^{[1][2]} The endocannabinoid system (ECS) has emerged as a promising therapeutic target for MS, with evidence suggesting its modulation can alleviate disease symptoms.^{[1][3][4][5]} **WOBE437** is the prototype of a novel class of ECS modulators known as SERIs, which act by mildly and selectively increasing

central endocannabinoid levels.^{[1][3][4][5]} Preclinical studies have demonstrated its analgesic, anxiolytic, and anti-inflammatory properties.^{[1][4][5]} This document details the effects and protocols for **WOBE437** administration in the EAE model.

Data Presentation

Table 1: Effect of WOBE437 on Clinical Score in EAE Mice (Treatment Initiated at Disease Onset)

Parameter	Vehicle (DMSO)	WOBE437 (10 mg/kg)
Maximal Clinical Score	~3.0	~2.0
Area Under the Curve (AUC)	Not specified	Significantly reduced vs. Vehicle

Data summarized from figures in the cited literature.^{[1][2]}

Table 2: Effect of WOBE437 on Clinical Score in EAE Mice (Treatment Initiated Near Peak of Disease)

Parameter	Vehicle (DMSO)	WOBE437 (10 mg/kg)
Clinical Score Reduction	N/A	30% reduction 1 day post-treatment, increasing to 40% thereafter
Maximal Clinical Score	~3.2	~2.0
Area Under the Curve (AUC)	Not specified	Significantly reduced vs. Vehicle

Data summarized from figures and text in the cited literature.^{[1][2]}

Table 3: Effect of WOBE437 on Endocannabinoid Levels in EAE Mice

Tissue	Timepoint	Analyte	% Change vs. Vehicle
Cerebellum	Peak of Disease	AEA	~50% increase
Cerebellum	Peak of Disease	2-AG	~30% increase
Brain	End of Treatment (20 days)	AEA	~30-50% increase
Brain	End of Treatment (20 days)	2-AG	~30-50% increase
Cerebellum	End of Treatment (20 days)	AEA	Mildly increased
Cerebellum	End of Treatment (20 days)	2-AG	Mildly increased
Plasma	End of Treatment (20 days)	2-AG	~23% increase

AEA: Anandamide; 2-AG: 2-arachidonoylglycerol. Data extracted from the cited literature.[\[1\]](#)[\[2\]](#)

Table 4: Effect of WOBE437 on CNS Infiltrating Immune Cells at Peak of Disease

Cell Population	Tissue	% Reduction vs. Vehicle
CD45 ^{high} (Total Infiltrating Immune Cells)	Brain	55%
CD45 ^{dim} (Microglia)	Brain	Significantly reduced
CD4+IFN γ +IL-17+ T cells	CNS	Significantly reduced
CD8+IFN γ +IL-17+ T cells	CNS	Significantly reduced
GM-CSF	CNS	Reduced

CNS: Central Nervous System (data from pooled brain and spinal cord). Data extracted from the cited literature.[\[1\]](#)[\[2\]](#)

Experimental Protocols

EAE Induction in C57BL/6 Mice

This protocol is for the active induction of EAE using Myelin Oligodendrocyte Glycoprotein (MOG) 35-55 peptide.

Materials:

- Female C57BL/6 mice (8 weeks old)
- Myelin Oligodendrocyte Glycoprotein peptide (MOG 35-55)
- Complete Freund's Adjuvant (CFA) containing 4 mg/mL Mycobacterium tuberculosis
- Pertussis toxin (PTX)
- Sterile Phosphate-Buffered Saline (PBS)
- Isoflurane for anesthesia
- Syringes and needles

Procedure:

- Emulsion Preparation: Prepare an emulsion of MOG 35-55 in CFA. A common method is to mix equal volumes of a 2 mg/mL MOG 35-55 solution in PBS with CFA (containing 4 mg/mL mycobacteria) until a stable emulsion is formed.^[6] A drop of the emulsion should not disperse when placed in water.^[6]
- Immunization (Day 0):
 - Anesthetize mice using isoflurane.
 - Subcutaneously inject 100-200 μ L of the MOG/CFA emulsion, delivering a total of 100-200 μ g of MOG 35-55 peptide per mouse.^{[2][6]} The injections are typically administered on the flanks.^[6]

- Administer 200 ng of pertussis toxin in 150-300 μ L of PBS via intraperitoneal (i.p.) injection.[\[6\]](#)[\[7\]](#)
- Pertussis Toxin Boost (Day 2):
 - Administer a second dose of 200-500 ng of pertussis toxin in PBS via i.p. injection.[\[6\]](#)[\[7\]](#)
- Monitoring: Begin daily monitoring of mice for clinical signs of EAE and body weight changes starting around day 7 post-immunization.[\[8\]](#)

WOBE437 Administration

Materials:

- **WOBE437**
- Vehicle (e.g., DMSO)
- Syringes for intraperitoneal injection

Procedure:

- Preparation: Prepare a solution of **WOBE437** in the chosen vehicle at a concentration suitable for delivering 10 mg/kg body weight in a small volume (e.g., 20 μ L).[\[1\]](#)[\[2\]](#)
- Administration Schedule:
 - Prophylactic/Early Therapeutic Regimen: Begin daily i.p. injections of **WOBE437** (10 mg/kg) or vehicle on the day of disease onset (defined as clinical score of 1). Continue for a predetermined period, such as 20 days.[\[1\]](#)[\[3\]](#)
 - Clinically Relevant Therapeutic Regimen: Begin daily i.p. injections of **WOBE437** (10 mg/kg) or vehicle when mice reach a clinical score of 2 (limp tail and hind limb paraplegia). [\[1\]](#)[\[2\]](#) Continue for the duration of the experiment.
- Dosing: Administer the prepared **WOBE437** solution or vehicle intraperitoneally once per day.

Clinical Scoring of EAE

Monitor mice daily and score disease severity based on a standard 0-5 scale.[6] Blinding the observer to the treatment groups is crucial for unbiased scoring.[9]

Scoring Scale:

- 0: No clinical signs.
- 1: Limp tail or tail atony.[6]
- 2: Hind limb weakness or mild paraparesis.[6]
- 3: Complete hind limb paralysis.[6]
- 3.5: Complete bilateral hindlimb paralysis and unilateral forelimb paralysis.[9]
- 4: Quadriplegia or moribund state.[9]
- 5: Death.

Half points can be used for intermediate symptoms.

Isolation of CNS Infiltrating Immune Cells

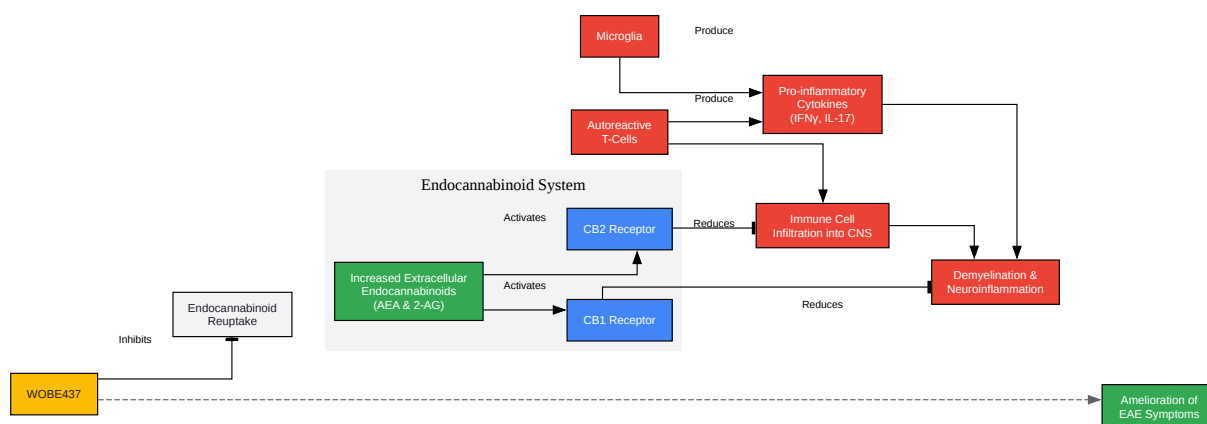
Procedure:

- At a designated time point (e.g., peak of disease, 4-6 days post-treatment initiation), euthanize mice and perfuse with ice-cold PBS.[1]
- Dissect the brain and spinal cord.
- Mechanically dissociate the tissue and digest with an enzyme cocktail (e.g., collagenase/DNase).
- Isolate mononuclear cells by passing the cell suspension through a Percoll gradient.
- Collect the cells at the interphase, wash, and resuspend in FACS buffer for analysis.[2]

- For intracellular cytokine staining, stimulate cells ex vivo with PMA and ionomycin in the presence of a protein transport inhibitor (e.g., Brefeldin A) before staining.[2]

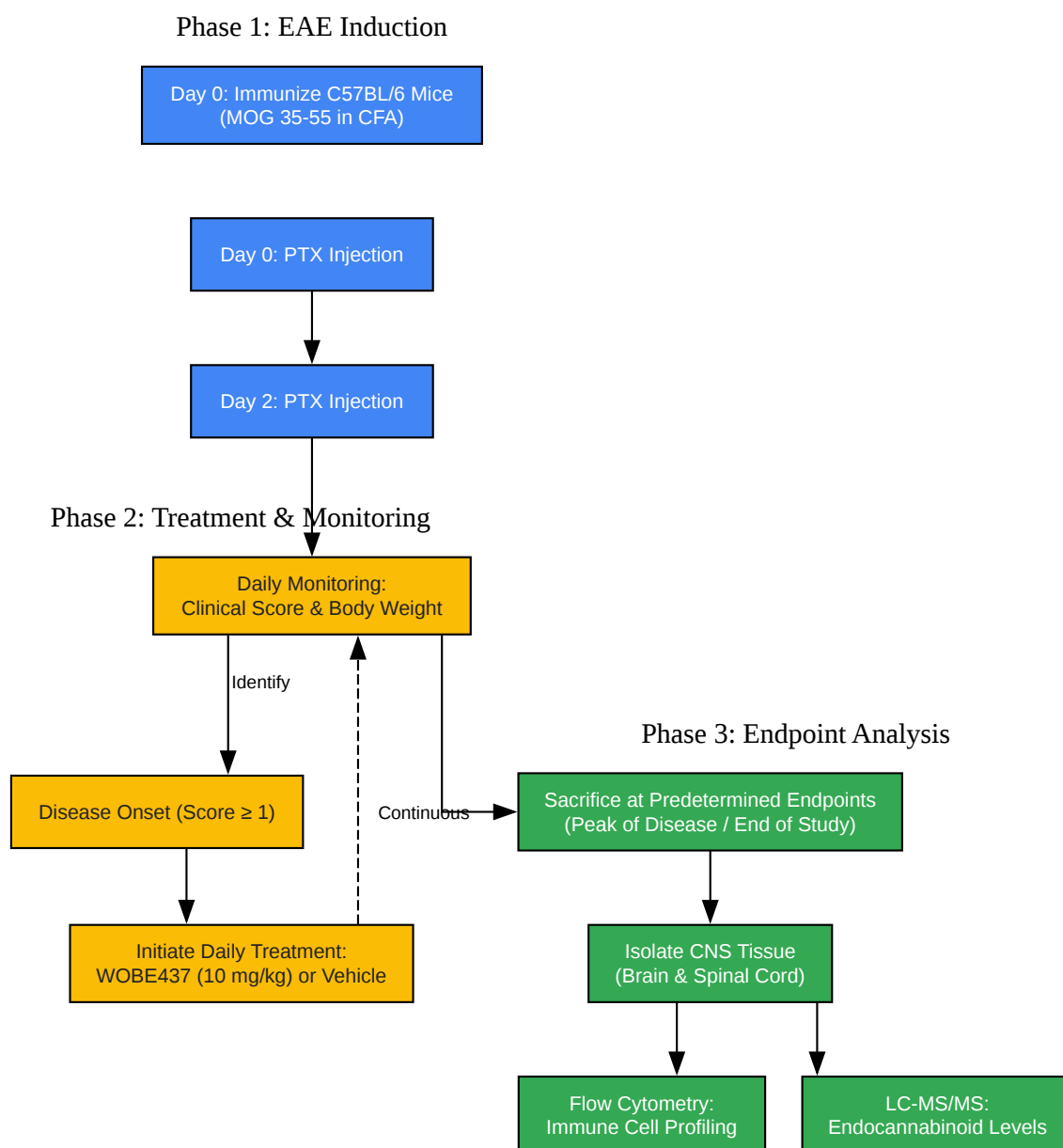
Visualizations

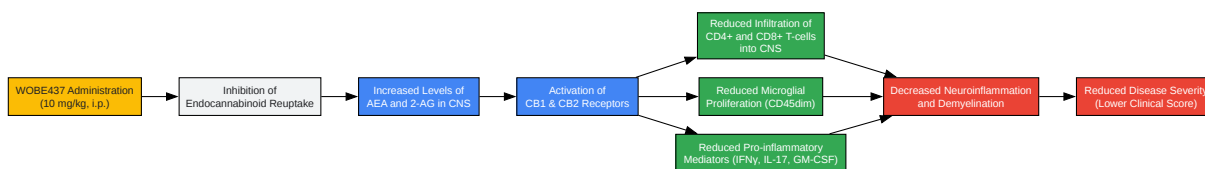
Diagrams of Pathways and Workflows



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Caption: Proposed mechanism of **WOB437** in EAE.





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